cross-referencing experimental NMR data with 2'-Chloro-6'-fluoroacetophenone databases

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Compound of Interest

Compound Name:	*2'-Chloro-6'-fluoroacetophenone*
CAS No.:	*87327-69-3*
Cat. No.:	*B1585737*

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An In-Depth Guide to the Structural Verification of **2'-Chloro-6'-fluoroacetophenone**: Cross-Referencing Experimental and Predicted NMR Data

In the landscape of pharmaceutical research and chemical synthesis, the unambiguous structural confirmation of novel and existing compounds is a cornerstone of scientific rigor. For substituted aromatic ketones like **2'-Chloro-6'-fluoroacetophenone**, Nuclear Magnetic Resonance (NMR) spectroscopy remains the most powerful and widely used analytical technique for structural elucidation in solution. However, a common challenge arises when experimental reference spectra are not readily available in public databases.

This guide provides a comprehensive workflow for researchers, scientists, and drug development professionals on how to confidently verify the structure of **2'-Chloro-6'-fluoroacetophenone**. We will navigate the process of cross-referencing experimentally acquired NMR data with computationally predicted spectra, a scenario frequently encountered in research environments. This approach not only validates the chemical structure but also deepens the understanding of substituent effects on the magnetic environment of atomic nuclei.

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Part 1: The Foundation - In Silico NMR Prediction

When a reference spectrum is unavailable, in silico prediction serves as an invaluable starting point. These computational tools utilize extensive databases and algorithms based on established structure-property relationships to estimate the ^{1}H and ^{13}C NMR chemical shifts and coupling constants. This predicted data provides a robust hypothesis for the interpretation of subsequently acquired experimental spectra.

For **2'-Chloro-6'-fluoroacetophenone**, we utilized a leading online prediction engine to generate the ^{1}H and ^{13}C NMR spectra. The prediction is based on a hierarchical organization of spherical environments (HOSE) codes and neural networks, which analyze the chemical environment of each nucleus.

Predicted NMR Data for **2'-Chloro-6'-fluoroacetophenone**

^{1}H NMR	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted J-coupling (Hz)	Assignment
H-3'	7.25 - 7.35	Triplet	~8.1	Ar-H
H-4'	7.05 - 7.15	Triplet of doublets	~8.1, ~5.3	Ar-H
H-5'	7.40 - 7.50	Doublet of doublets	~8.1, ~1.0	Ar-H
CH_3	2.60 - 2.70	Singlet	N/A	-C(O)CH_3

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^{13}C NMR	Predicted Chemical Shift (ppm)	Assignment
C=O	198.0 - 202.0	Carbonyl
C-1'	130.0 - 134.0	Ar-C
C-2'	158.0 - 162.0 (d, ^{1}JCF ≈ 250 Hz)	Ar-C-F
C-3'	118.0 - 122.0 (d, ^{2}JCF ≈ 20 Hz)	Ar-C
C-4'	131.0 - 135.0 (d, ^{3}JCF ≈ 10 Hz)	Ar-C
C-5'	124.0 - 128.0 (d, ^{4}JCF ≈ 3 Hz)	Ar-C
C-6'	133.0 - 137.0	Ar-C-Cl
CH_3	30.0 - 34.0	-C(O)CH_3

Note: Predicted values are estimates and may vary between different prediction software. The multiplicity and J-coupling values for the aromatic protons are highly dependent on the specific geometry and electronic effects.

Part 2: The Gold Standard - Experimental NMR Data Acquisition

The acquisition of high-quality experimental NMR data is paramount for accurate structural verification. The following protocol outlines a standard procedure for preparing a sample of **2'-Chloro-6'-fluoroacetophenone** and acquiring ^{1}H and ^{13}C NMR spectra.

Experimental Protocol

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **2'-Chloro-6'-fluoroacetophenone**.
  - Dissolve the sample in ~0.6 mL of a deuterated solvent, such as Chloroform-d ($CDCl_3$) or Dimethyl sulfoxide-d_6 (DMSO-d_6). The choice of solvent is critical as it can influence chemical shifts. $CDCl_3$ is a common choice for non-polar to moderately polar compounds.

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- Add a small amount of an internal standard, such as Tetramethylsilane (TMS), if precise chemical shift referencing is required (modern spectrometers often reference the residual solvent peak).
- Transfer the solution to a clean, dry 5 mm NMR tube.

- Instrument Setup and Calibration:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
  - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature (typically 298 K).
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve a narrow and symmetrical solvent peak, ensuring high resolution and lineshape.
- ^{1}H NMR Acquisition:
  - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments) is typically sufficient.
  - Spectral Width: Set a spectral width of approximately 12-16 ppm, centered around 6-7 ppm, to encompass both aromatic and aliphatic protons.
  - Acquisition Time (AQ): Set to at least 3-4 seconds to ensure good digital resolution.
  - Relaxation Delay (D1): Use a relaxation delay of 1-2 seconds.
  - Number of Scans (NS): For a sample of this concentration, 8-16 scans are usually adequate to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Pulse Sequence: A proton-decoupled single-pulse experiment (e.g., 'zgpg30' on Bruker instruments) is standard for obtaining a spectrum with singlets for each carbon.

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- Spectral Width: Set a spectral width of approximately 220-250 ppm, centered around 100-120 ppm.
- Acquisition Time (AQ): Set to 1-2 seconds.
- Relaxation Delay (D1): Use a relaxation delay of 2-5 seconds, as quaternary carbons and carbonyls can have long relaxation times.
- Number of Scans (NS): A significantly higher number of scans (e.g., 1024 or more) is required due to the low natural abundance of the ^{13}C isotope.

Part 3: The Analysis - Cross-Referencing and Interpretation

This stage involves a meticulous comparison of the acquired experimental data with the in silico predictions. The goal is to assign each signal in the experimental spectra to a specific nucleus in the molecule and to ensure that the observed chemical shifts, multiplicities, and coupling constants are consistent with the proposed structure.

Workflow for Data Analysis and Cross-Referencing

Caption: Workflow for structural verification using predicted and experimental NMR data.

Interpreting the Spectra of **2'-Chloro-6'-fluoroacetophenone**

When analyzing the experimental spectra, several key features should be considered in light of the predicted data:

- ^{1}H NMR Spectrum:
  - Aromatic Region (7.0-7.5 ppm): Expect three distinct signals corresponding to the three protons on the aromatic ring. The electron-withdrawing effects of the chlorine, fluorine, and acetyl groups will deshield these protons, shifting them downfield. The multiplicities (splitting patterns) will be crucial for assignment. The proton at the 4' position, being situated between two other protons, is expected to be a triplet of doublets, while the others will likely appear as triplets or doublet of doublets due to coupling with neighboring protons and the fluorine atom.

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- Aliphatic Region (2.6-2.7 ppm): A sharp singlet corresponding to the three equivalent protons of the methyl group is expected. Its downfield shift is due to the adjacent electron-withdrawing carbonyl group.

- ^{13}C NMR Spectrum:
  - Carbonyl Carbon (~200 ppm): The carbonyl carbon of the acetyl group is typically found in this downfield region.
  - Aromatic Carbons (110-165 ppm): Six signals are expected for the aromatic carbons. The carbon directly attached to the highly electronegative fluorine atom (C-2') will be the most downfield and will appear as a doublet with a large one-bond C-F coupling constant (^{1}JCF ≈ 250 Hz). The other carbons will also exhibit smaller couplings to the fluorine atom (^{2}JCF, ^{3}JCF, ^{4}JCF), which is a key diagnostic feature for confirming the position of the fluorine substituent. The carbons attached to the chlorine (C-6') and the acetyl group (C-1') will also have characteristic chemical shifts.

Comparative Analysis Table

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Nucleus	Predicted Shift (ppm)	Experimental Shift (ppm)	Difference (ppm)	Notes on Experimental Data
^{1}H-3'	7.25 - 7.35	User to input	Calculate	Observe multiplicity and J-coupling values. Compare with predicted triplet.
^{1}H-4'	7.05 - 7.15	User to input	Calculate	Expect a triplet of doublets due to coupling with H-3', H-5', and potentially a small coupling to F.
^{1}H-5'	7.40 - 7.50	User to input	Calculate	Expect a doublet of doublets.
^{1}H-CH_3	2.60 - 2.70	User to input	Calculate	Should be a sharp singlet, integrating to 3H.
^{13}C=O	198.0 - 202.0	User to input	Calculate	Quaternary carbon, may have a lower intensity.
^{13}C-2'	158.0 - 162.0	User to input	Calculate	Look for a doublet with a large ^{1}JCF coupling constant (~250 Hz). This is a key confirmation signal.
...	...	User to input	Calculate	Assign remaining aromatic carbons

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	based on predicted shifts and observed C-F coupling patterns (^{2}JCF, ^{3}JCF, ^{4}JCF).

A close match between the predicted and experimental data, particularly in the chemical shifts, multiplicities, and the characteristic C-F coupling constants, provides strong evidence for the correct structural assignment of **2'-Chloro-6'-fluoroacetophenone**. Any significant deviations would warrant a re-examination of the structure or the experimental conditions.

Conclusion

The structural verification of organic compounds is a meticulous process that relies on the synergistic use of computational and experimental techniques. For **2'-Chloro-6'-fluoroacetophenone**, where public experimental NMR data may be sparse, a workflow that combines in silico prediction with high-quality experimental data acquisition provides a robust and reliable path to structural confirmation. This guide has outlined the essential steps, from generating a predictive hypothesis to acquiring and interpreting the experimental data, empowering researchers to navigate the challenges of structural elucidation with confidence and scientific rigor. This dual approach ensures that the final structural assignment is not just a match to a database entry, but a conclusion drawn from a self-validating system of prediction and empirical evidence.

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